

1-Naphthylacetonitrile melting point and boiling point

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Compound of Interest

Compound Name: 1-Naphthylacetonitrile

Cat. No.: B090670

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An In-depth Technical Guide to the Physicochemical Properties of 1-Naphthylacetonitrile

This technical guide provides a comprehensive overview of the melting and boiling points of **1-Naphthylacetonitrile** (CAS No. 132-75-2), targeted at researchers, scientists, and professionals in drug development. The document details the physical constants and outlines standard experimental protocols for their determination.

Physicochemical Data of 1-Naphthylacetonitrile

1-Naphthylacetonitrile is a white to yellow solid or melt, insoluble in water, which serves as an important intermediate in organic synthesis.^[1] Its key physical properties are summarized below.

Property	Value	Conditions
Melting Point	31.0 - 40.0 °C	Not specified
32 - 33 °C	Not specified	
33 - 35 °C	Literature value ^{[1][2][3][4]}	
Boiling Point	191 - 194 °C	at 18 mmHg (2.4 kPa) ^{[1][2][3][4]}
180 - 182 °C	at 9 mmHg ^[5]	
162 - 164 °C	Not specified	

Experimental Protocols

Accurate determination of melting and boiling points is crucial for verifying the identity and purity of a chemical compound.^[6] The following sections describe standard laboratory methodologies for these measurements.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from the solid to the liquid phase. For pure crystalline compounds, this transition occurs over a very narrow range, typically 0.5-1.0°C.^[7] The presence of impurities typically causes a depression of the melting point and a broadening of the melting range.^[8]

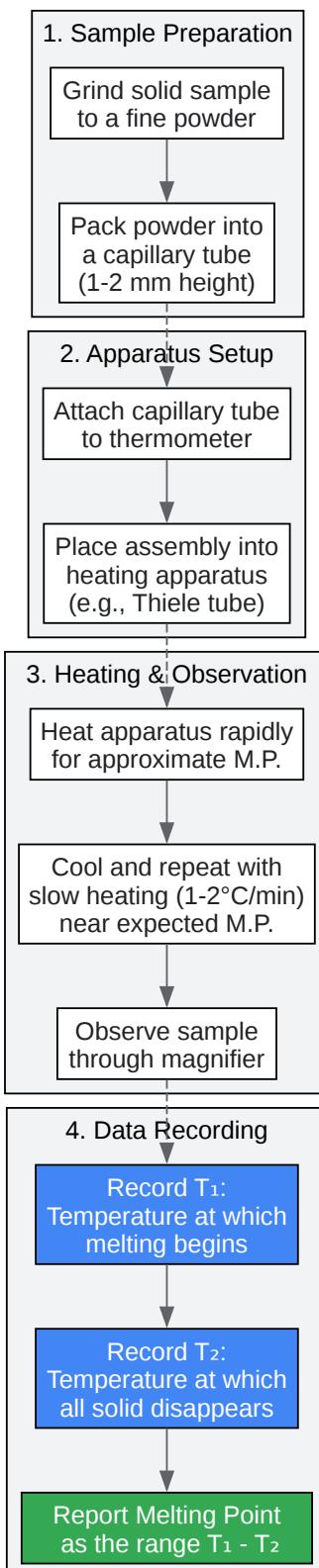
Apparatus:

- Melting point apparatus (e.g., Thiele tube with oil bath or a heated metal block device like a Mel-Temp).
- Thermometer (calibrated).^[7]
- Glass capillary tubes (sealed at one end).^[8]
- Sample of **1-Naphthylacetonitrile** (finely powdered).^[7]

Procedure (Capillary Method):

- Sample Preparation: A small amount of the dry, finely powdered organic solid is packed tightly into a glass capillary tube to a depth of 1-2 mm.^{[7][9]}
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the middle of the thermometer bulb.^[7] This assembly is then placed in the heating bath (e.g., Thiele tube) or inserted into the heating block of a melting point apparatus.^[7]
- Heating: The apparatus is heated gently.^[7] It is standard practice to perform a rapid initial determination to find an approximate melting point. A second, more careful determination is then performed, with the temperature being raised slowly, at a rate of about 1-2°C per minute, as it approaches the expected melting point.^[7]

- Observation and Recording: The temperature at which the first drop of liquid appears (melting begins) and the temperature at which the entire sample becomes a clear liquid (melting is complete) are recorded.[10] This range is the melting point of the sample.

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Caption: Workflow for Melting Point Determination.

Boiling Point Determination

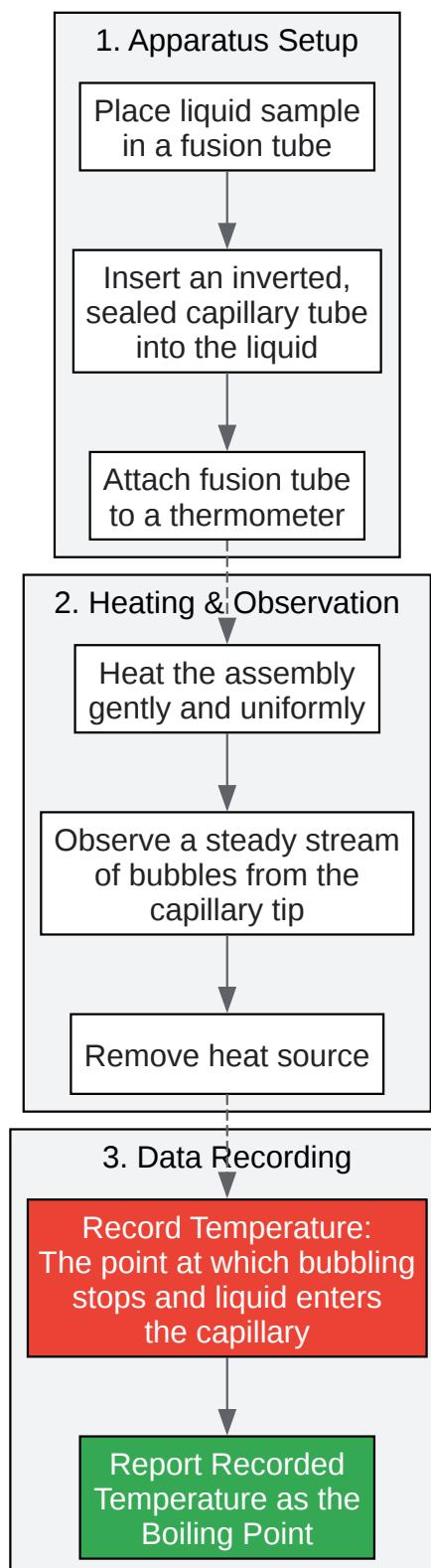
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[11\]](#) Like the melting point, it is a key physical property used for identification and purity assessment.

Apparatus:

- Thiele tube or an aluminum block with holes.[\[12\]](#)
- Small test tube (fusion tube).[\[12\]](#)
- Thermometer.
- Capillary tube (sealed at one end).[\[12\]](#)
- Liquid sample of **1-Naphthylacetonitrile** (if melted) or other organic liquid.

Procedure (Capillary Method):

- Sample Preparation: A few milliliters of the liquid are placed into a small test tube.[\[6\]](#)
- Apparatus Setup: A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid and the sealed end upwards.[\[12\]](#)[\[13\]](#) The test tube is then attached to a thermometer.
- Heating: The assembly is heated gently and uniformly in a Thiele tube or aluminum block.[\[11\]](#)[\[12\]](#)
- Observation and Recording: As the temperature rises, air trapped in the capillary tube will slowly bubble out. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary's open end.[\[12\]](#) The temperature at which this occurs is noted. An alternative and often more precise method is to then remove the heat source; the boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[\[11\]](#)

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Caption: Workflow for Boiling Point Determination.

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